

Application Note and Protocol: Preparation of FGH10019 Stock Solution

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Compound of Interest

Compound Name: **FGH10019**

Cat. No.: **B1263017**

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

FGH10019 is a novel small molecule inhibitor of Sterol Regulatory Element-Binding Proteins (SREBPs) with an IC_{50} of 1 μ M.^{[1][2][3][4]} Accurate and consistent preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **FGH10019** stock solutions for research applications.

2.0 Product Information and Storage

Proper handling and storage of **FGH10019** in both solid and solvent forms are essential to maintain its stability and activity. Below is a summary of key quantitative data and storage recommendations.

Table 1: Properties and Storage Conditions for **FGH10019**

Property	Value
Molecular Weight	373.49 g/mol [1] [2]
Appearance	Light yellow to khaki solid [1]
Recommended Solvent	Dimethyl sulfoxide (DMSO) [1] [3]
Solubility in DMSO	≥ 38 mg/mL (101.74 mM) [1] [3] [5]
Storage of Solid Powder	-20°C for 3 years or 4°C for 2 years [1] [5] [6]
Storage of Stock Solution	Aliquot and store at -80°C for up to 2 years or at -20°C for up to 1 year. [1] [5] [6] Avoid repeated freeze-thaw cycles. [1] [5]

Note: The use of newly opened, anhydrous DMSO is highly recommended, as hygroscopic DMSO can significantly impact product solubility.[\[1\]](#)[\[5\]](#)[\[6\]](#) Some sources indicate that solutions may be unstable and should be prepared fresh.[\[2\]](#)

3.0 Experimental Protocol: Preparation of a 10 mM **FGH10019** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust calculations accordingly for different desired concentrations.

3.1 Materials and Equipment

- **FGH10019** powder (Cat. No.: HY-16207 or equivalent)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable pipette tips
- Vortex mixer
- Sonicator (recommended)[\[3\]](#)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

3.2 Calculation of Required Volumes

To prepare a stock solution of a specific molarity, use the following formula:

Volume of Solvent (L) = Mass of Compound (g) / (Molecular Weight (g/mol) × Desired Concentration (mol/L))

For a 10 mM stock solution using 1 mg of **FGH10019**:

- Mass = 0.001 g
- Molecular Weight = 373.49 g/mol
- Concentration = 0.010 mol/L

Volume of DMSO (L) = 0.001 g / (373.49 g/mol × 0.010 mol/L) = 0.0002677 L Volume of DMSO (μL) = 267.7 μL

Table 2: Volume of DMSO for Common Stock Concentrations

Mass of FGH10019	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock
1 mg	2.6774 mL	0.5355 mL	0.2677 mL
5 mg	13.3872 mL	2.6774 mL	1.3387 mL
10 mg	26.7745 mL	5.3549 mL	2.6774 mL
[1] [5] [6]			

3.3 Step-by-Step Reconstitution Protocol

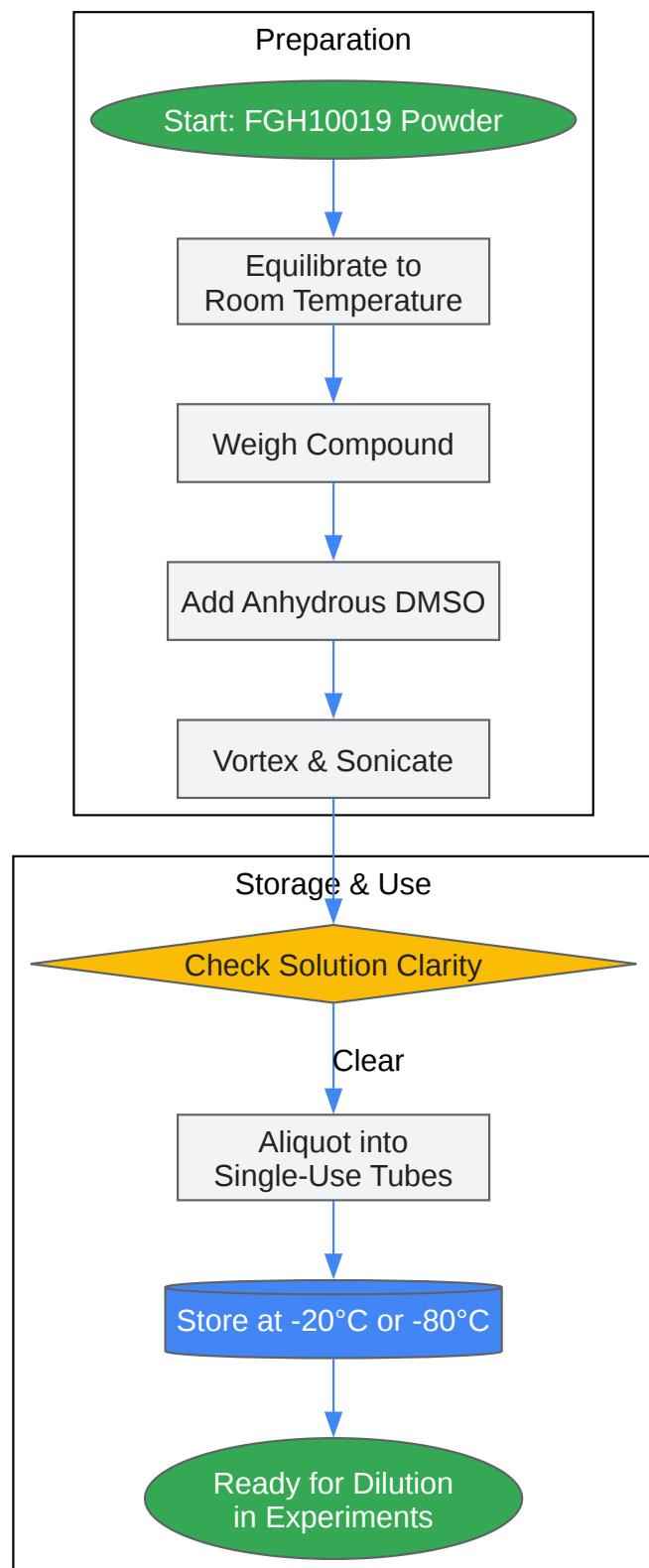
- Equilibrate: Allow the **FGH10019** vial to warm to room temperature before opening to prevent condensation.

- Weighing: Carefully weigh the desired amount of **FGH10019** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of new, anhydrous DMSO to the tube containing the **FGH10019** powder.
- Dissolution: Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): If the solution is not clear, sonicate the tube for several minutes to ensure complete dissolution.^[3] Visually inspect the solution to confirm that no solid particles remain.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.^{[1][3]}
- Storage: Store the aliquots upright in a freezer at -20°C or -80°C. Protect from light.

4.0 Workflow and Signaling Pathway Diagrams

4.1 **FGH10019** Stock Solution Preparation Workflow

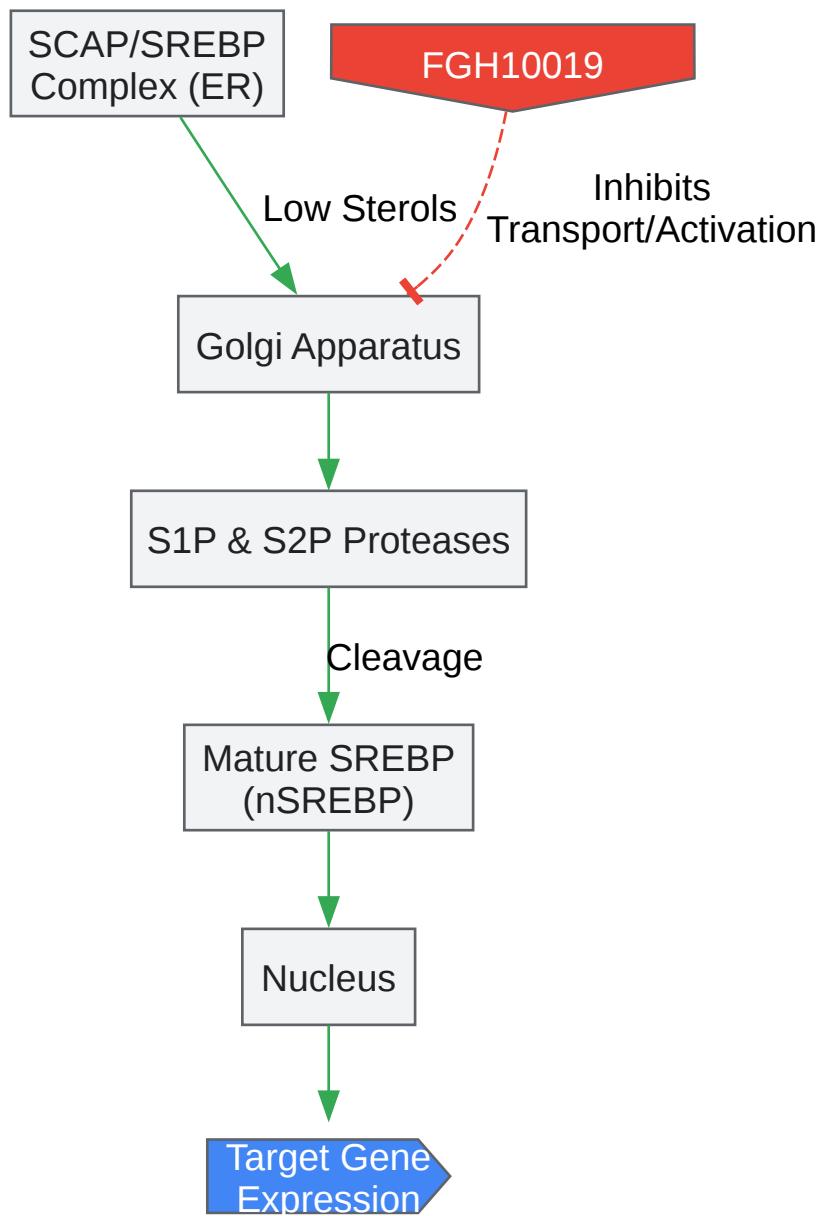
The following diagram illustrates the key steps for preparing the **FGH10019** stock solution.

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Caption: Workflow for **FGH10019** stock solution preparation.

4.2 Simplified SREBP Signaling Pathway

FGH10019 is an inhibitor of the SREBP activation pathway. The diagram below provides a simplified overview of this mechanism.



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Caption: Inhibition of SREBP activation by **FGH10019**.

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